

Application Note: HPLC Analysis of Methyl 3-amino-2,5-dichlorobenzoate

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Compound of Interest

Compound Name: *Methyl 3-amino-2,5-dichlorobenzoate*

Cat. No.: *B165919*

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Introduction

Methyl 3-amino-2,5-dichlorobenzoate is a key intermediate in the synthesis of various pharmaceutical compounds and agrochemicals. Accurate and reliable quantification of this compound is crucial for ensuring the quality and purity of final products. This application note presents a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of **Methyl 3-amino-2,5-dichlorobenzoate**. The described method is suitable for routine quality control and research applications, offering excellent linearity, accuracy, and precision.

Analytical Method

A reversed-phase HPLC method with UV detection was developed for the determination of **Methyl 3-amino-2,5-dichlorobenzoate**. The chromatographic conditions were optimized to achieve a good peak shape and resolution from potential impurities.

Chromatographic Conditions

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile: 0.1% Phosphoric Acid in Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	245 nm
Injection Volume	10 µL
Run Time	10 minutes

Quantitative Data Summary

The developed method demonstrates excellent performance for the quantification of **Methyl 3-amino-2,5-dichlorobenzoate**. A summary of the validation parameters is provided in the table below.

Parameter	Result
Retention Time (min)	~ 4.5
Linearity (R ²) (Concentration Range: 1-100 µg/mL)	> 0.999
Limit of Detection (LOD) (µg/mL)	0.1
Limit of Quantification (LOQ) (µg/mL)	0.3
Precision (%RSD, n=6)	< 1.5%
Accuracy (% Recovery)	98.5% - 101.2%

Experimental Protocols

1. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **Methyl 3-amino-2,5-dichlorobenzoate** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock standard solution with the mobile phase to cover the desired concentration range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

2. Preparation of Sample Solutions

- Accurately weigh a sample containing **Methyl 3-amino-2,5-dichlorobenzoate** and transfer it to a suitable volumetric flask.
- Add a portion of the mobile phase and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to the final volume with the mobile phase and mix thoroughly.
- Filter the solution through a 0.45 µm syringe filter before injection into the HPLC system.

3. Chromatographic Procedure

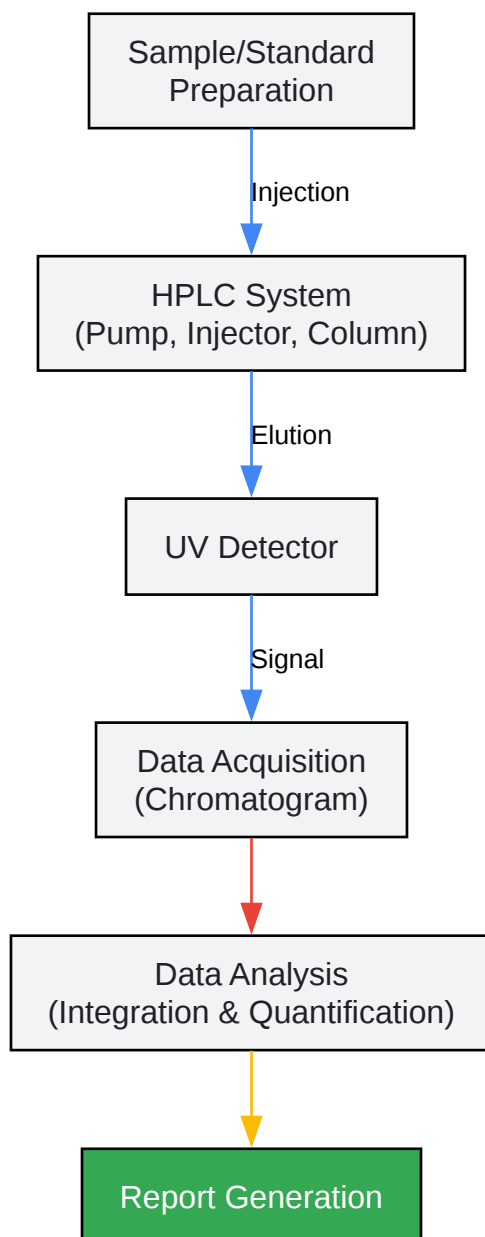
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject 10 µL of each standard and sample solution into the chromatograph.
- Record the chromatograms and integrate the peak area for the analyte.

4. Data Analysis

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient (R^2).
- Determine the concentration of **Methyl 3-amino-2,5-dichlorobenzoate** in the sample solutions by interpolating their peak areas from the calibration curve.

Visualizations

HPLC Analysis Workflow



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Caption: Workflow for the HPLC analysis of **Methyl 3-amino-2,5-dichlorobenzoate**.

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